

Tri-tert-butyl Borate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Tri-tert-butyl borate*

Cat. No.: *B147545*

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Abstract

Tri-tert-butyl borate, a sterically hindered organoborate ester, is a versatile reagent in organic synthesis, primarily utilized as a precursor for the formation of various boronic acids and boronate esters. Its unique structural characteristics impart specific reactivity and handling requirements. This document provides an in-depth overview of the synthesis, physical and chemical properties, spectroscopic data, and key applications of **tri-tert-butyl borate**. Detailed experimental protocols and visual diagrams of its synthesis and characteristic reactions are included to facilitate its practical application in a laboratory setting.

Properties of Tri-tert-butyl Borate

Tri-tert-butyl borate is a colorless liquid at room temperature with a characteristic odor. Its highly branched tert-butyl groups contribute to its lower density and distinct solubility profile compared to less hindered borate esters.

Physical Properties

The key physical properties of **tri-tert-butyl borate** are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₂₇ BO ₃	[1][2][3]
Molecular Weight	230.15 g/mol	[1][2][3]
Appearance	Colorless liquid	[1]
Melting Point	18-19 °C	[1][4]
Boiling Point	101 °C at 74 mmHg	[1][4]
Density	0.811 g/mL at 25 °C	[1][4]
Refractive Index (n ²⁰ /D)	1.389	[1][4]
Flash Point	29 °C (84.2 °F) - closed cup	[1][4]
Solubility	Soluble in most organic solvents. Reacts with water.	[5]

Chemical Properties

Tri-tert-butyl borate exhibits moderate hydrolytic sensitivity, reacting with moisture to form boric acid and tert-butanol.[1] This necessitates handling and storage under anhydrous conditions. It serves as a valuable precursor for the synthesis of other organoboron compounds, which are key intermediates in reactions like the Suzuki-Miyaura coupling.[1]

Spectroscopic Data

The structural simplicity of **tri-tert-butyl borate** leads to straightforward spectroscopic signatures.

Spectrum Type	Key Features
^1H NMR	Due to the molecular symmetry, a single sharp singlet is observed for the 27 equivalent protons of the three tert-butyl groups.
^{13}C NMR	Two distinct signals are expected: one for the quaternary carbons of the tert-butyl groups and another for the methyl carbons.
Mass Spec (EI)	The mass spectrum typically shows fragmentation corresponding to the loss of tert-butyl (m/z 57) and tert-butoxy (m/z 73) groups.

Synthesis of Tri-tert-butyl Borate

The most common and efficient method for the laboratory-scale synthesis of **tri-tert-butyl borate** is the esterification of boric acid with tert-butanol. The primary challenge in this synthesis is the removal of water, which is a byproduct of the reaction and can hydrolyze the product. This is typically overcome by azeotropic distillation.

Experimental Protocol: Esterification of Boric Acid with tert-Butanol

This protocol is adapted from a patented procedure which details the reaction of boric acid with an excess of tertiary butanol in the presence of an entrainer to facilitate the removal of water.

Materials:

- Boric acid (H_3BO_3)
- tert-Butanol
- An azeotropic entrainer (e.g., benzene or toluene)
- Drying agent (e.g., anhydrous magnesium sulfate)

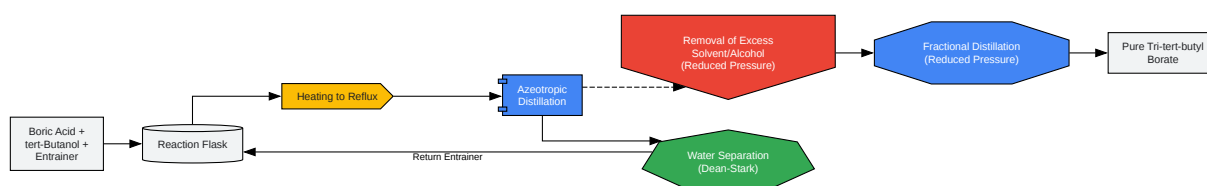
Procedure:

- A reaction flask is charged with boric acid and a molar excess of tert-butanol.
- The azeotropic entrainer is added to the flask.
- The reaction mixture is heated to reflux. The water produced during the esterification forms a ternary azeotrope with tert-butanol and the entrainer, which is distilled off.
- A Dean-Stark apparatus or a similar setup is used to separate the water from the immiscible entrainer, with the entrainer being returned to the reaction flask.
- The reaction is monitored until no more water is collected, indicating the completion of the esterification.
- After cooling, the excess tert-butanol and the entrainer are removed by distillation under reduced pressure.
- The crude **tri-tert-butyl borate** is then purified by fractional distillation under reduced pressure to yield the final product.

Visualizing the Synthesis and Reactivity

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **tri-tert-butyl borate** via the esterification of boric acid and tert-butanol.

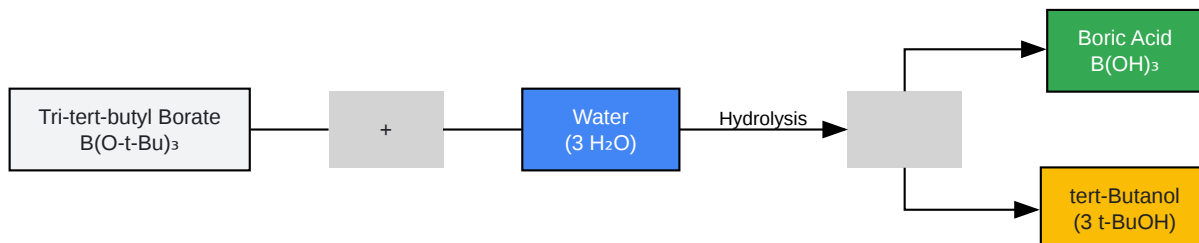


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Caption: Workflow for the synthesis of **tri-tert-butyl borate**.

Key Reaction: Hydrolysis

Tri-tert-butyl borate is susceptible to hydrolysis, a key consideration for its handling and application. The diagram below depicts this reaction.



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Caption: Hydrolysis of **tri-tert-butyl borate**.

Applications in Organic Synthesis

Tri-tert-butyl borate is a valuable reagent in organic synthesis, primarily serving as a precursor to other organoboron compounds. Its applications include:

- **Synthesis of Boronic Acids and Esters:** It can be used as a starting material for the preparation of various boronic acids and their esters through transesterification or reaction with organometallic reagents.^[1]
- **Additive in Asymmetric Synthesis:** It has been employed as an additive in the synthesis of chiral α -hydroxy esters.
- **Substrate in Catalysis:** It can act as a substrate in transition metal-catalyzed reactions, such as rhodium-catalyzed carbonylations.

Safety and Handling

Tri-tert-butyl borate is a flammable liquid and should be handled in a well-ventilated area, away from ignition sources.^[1] Due to its moisture sensitivity, it must be stored under an inert

atmosphere (e.g., nitrogen or argon) in a tightly sealed container in a cool, dry place.^[1] Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling this compound.

Conclusion

Tri-tert-butyl borate is a sterically hindered organoborate with well-defined physical, chemical, and spectroscopic properties. Its synthesis via the esterification of boric acid and tert-butanol is a practical laboratory procedure, provided that water is effectively removed. Its utility as a precursor to other valuable organoboron reagents underscores its importance in modern organic synthesis. Proper handling and storage are crucial to maintain its integrity and ensure safety in the laboratory. This guide provides the essential technical information for researchers and professionals to effectively utilize **tri-tert-butyl borate** in their work.

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- To cite this document: BenchChem. [Tri-tert-butyl Borate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147545#synthesis-and-properties-of-tri-tert-butyl-borate]

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